

Navigating the Safe Disposal of PARAPLAST PLUS: A Procedural Guide

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Compound of Interest

Compound Name: PARAPLAST PLUS

Cat. No.: B1176158

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For researchers, scientists, and drug development professionals, ensuring laboratory safety extends to the proper disposal of all materials. **PARAPLAST PLUS**, a tissue embedding medium composed of highly purified paraffin and dimethyl sulfoxide (DMSO), requires a straightforward yet diligent approach to its disposal.^[1] While not classified as a hazardous substance, adherence to proper disposal protocols is essential to maintain a safe and compliant laboratory environment.^[2]

This guide provides a comprehensive overview of the necessary steps and considerations for the safe and effective disposal of **PARAPLAST PLUS**.

Essential Safety and Handling Information

Before proceeding with disposal, it is crucial to be aware of the general safety and handling characteristics of **PARAPLAST PLUS**. This information, summarized from safety data sheets, informs the necessary precautions.

Property	Value
Physical State	Solid, waxy pellets[2][3]
Melting Point	132 °F (56 °C)
Flash Point	390 °F (199 °C) (Closed Cup)[2]
Auto-ignition Temperature	473 °F (245 °C) (for 100% paraffin)[2]
NFPA Hazard Rating	Health: 0, Fire: 1, Reactivity: 0[2]
HMIS® Hazard Rating	Health: 0, Fire: 1, Reactivity: 0[2]

Step-by-Step Disposal Protocol

The proper disposal of **PARAPLAST PLUS** is contingent on its form (solid or molten) and whether it has been contaminated with other laboratory chemicals.

1. Solid **PARAPLAST PLUS** (Unused or Cooled)

- Assessment: Unused or solidified **PARAPLAST PLUS** is not considered hazardous waste.[2]
- Containment: Place the solid paraffin wax into a suitable, sealable container.
- Disposal: Dispose of the container in accordance with your institution's and local regulations for non-hazardous solid waste.[2] This typically involves disposal through a licensed waste collector.[4][5]

2. Molten **PARAPLAST PLUS** (Spills)

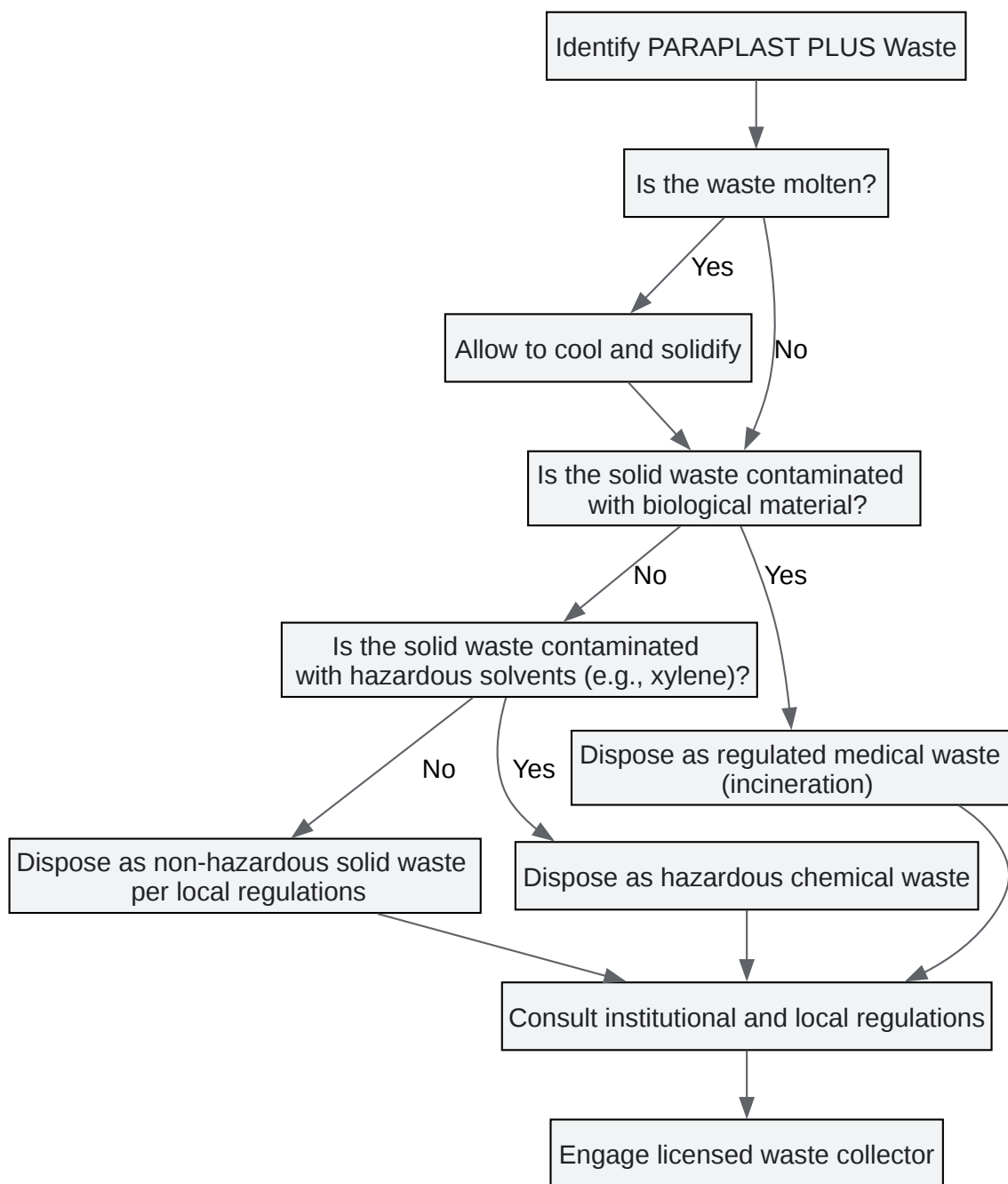
- Immediate Action: In the event of a spill of molten **PARAPLAST PLUS**, allow the material to cool and solidify completely.[2]
- Cleanup: Once solid, carefully scrape up the material using non-sparking tools and place it into a designated waste container.[6]
- Personal Protective Equipment (PPE): When handling molten **PARAPLAST PLUS** or cleaning up spills, wear appropriate PPE, including protective gloves and safety glasses.[3]

3. Contaminated **PARAPLAST PLUS** and Associated Waste

- **Paraffin with Embedded Tissue:** Paraffin blocks containing embedded tissue may be classified as regulated medical waste in some jurisdictions and often require incineration.^[7] This waste must be segregated into regulated medical waste containers and labeled for incineration.^[7]
- **Paraffin Contaminated with Hazardous Solvents:** Any **PARAPLAST PLUS** or leftover paraffin from equipment that has come into contact with hazardous solvents, such as xylene, must be treated as ignitable hazardous waste.^[7] This waste stream requires special handling and disposal according to hazardous waste regulations.
- **Packaging:** For waste designated for incineration, use a red biohazard bag within a regulated medical waste container.^[7] Ensure the total weight of the container does not exceed 25 pounds.^[7]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **PARAPLAST PLUS**.



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A flowchart outlining the decision-making process for the proper disposal of **PARAPLAST PLUS**.

It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all applicable federal, state, and local regulations.[2] By following these procedures, laboratory professionals can ensure the safe and responsible disposal of **PARAPLAST PLUS**, contributing to a secure and compliant research environment.

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